Advanced Solubility Profiling in Supercritical CO_2: The Disperse Red 167 Protocol

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Compound of Interest

Compound Name: *DisperseRed167*

Cat. No.: *B8133371*

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Content Type: Technical Whitepaper Audience: Researchers, Chemical Engineers, and Drug Development Scientists Subject: Solubility Determination, Supercritical Fluid Thermodynamics, and Experimental Protocols

Executive Summary

The solubility behavior of complex organic molecules in supercritical carbon dioxide ($scCO_2$) is the cornerstone of green processing technologies, ranging from waterless textile dyeing to the micronization of hydrophobic pharmaceutical APIs. This guide focuses on Disperse Red 167 (DR167), a heterocyclic mono-azo dye, as a benchmark solute.

For drug development professionals, DR167 serves as a critical model compound. With a molecular weight (~520 g/mol) and polarity profile comparable to many Class II/IV BCS drugs, the protocols used to determine its solubility are identical to those required for designing Supercritical Anti-Solvent (SAS) or Rapid Expansion of Supercritical Solutions (RESS) processes. This guide details the experimental rigor and thermodynamic modeling required to validate solubility data in the

to

mole fraction range.[1]

Chemical Profile & Thermodynamic Context[1]

The Solute: Disperse Red 167

Chemical Name: 2,2'-((3-acetamido-4-((2-chloro-4-nitrophenyl)diazenyl)phenyl)azanediyl)bis(ethane-2,1-diyl) diacetate CAS: 61968-52-3 Relevance:[2]

- Textiles: High-performance polyester dyeing without aqueous effluent.
- Pharma: Surrogate for characterizing solvation power of $scCO_2$ for polar, high-molecular-weight organics.

The Solvent: Supercritical CO_2

At conditions above its critical point (

K,

MPa), CO_2 exhibits tunable density. The solubility of DR167 is driven by the solvating power (related to density) and the vapor pressure of the solute (related to temperature).

The Crossover Phenomenon: In the retrograde region, increasing temperature at constant pressure decreases solubility (density dominates). Above the crossover pressure, increasing temperature increases solubility (solute vapor pressure dominates). For DR167, this crossover typically occurs between 15–20 MPa.

Experimental Methodology: The Dynamic Flow Protocol

The most reliable method for measuring low-solubility compounds like DR167 is the Dynamic (Flow-Type) Method. Unlike static methods, this approach minimizes thermal degradation risks and ensures continuous equilibrium.

Workflow Diagram

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The following diagram illustrates the critical path for a high-precision dynamic solubility apparatus.



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Figure 1: Schematic of a Dynamic Flow Apparatus for Solubility Measurement. The system ensures saturation of $scCO_2$ before depressurization.

Step-by-Step Protocol

Phase A: System Preparation

- Packing: Load the equilibrium cell with alternating layers of glass beads and excess DR167 powder. The glass beads prevent channeling and increase contact surface area.
- Sealing: Install 0.5 µm sintered metal filters at both ends of the cell to prevent solid particle entrainment.

Phase B: Equilibration & Sampling

- Pressurization: Set the Back Pressure Regulator (BPR) to the target pressure (e.g., 20 MPa). Start the syringe pump to reach system pressure.
- Thermal Soak: Allow the CO_2 to flow through the bypass line until the oven temperature stabilizes (e.g., 393.15 K ± 0.1 K).
- Dynamic Extraction: Divert flow through the equilibrium cell. Maintain a low flow rate (approx. 0.2–0.5 mL/min liquid CO_2 basis) to ensure the residence time exceeds the mass transfer requirement for saturation.
    - Critical Check: Verify flow independence. Run at 0.2 and 0.4 mL/min; if solubility yields are identical, saturation is confirmed.

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- Trapping: Expand the saturated stream into a solvent trap containing acetone or ethanol. The CO_2 becomes gas and vents; the DR167 precipitates and dissolves in the liquid solvent.

Phase C: Quantification

- Measurement: Analyze the trap solution using UV-Vis spectrophotometry (

  nm).
- Calculation:

  Where

  is derived from Beer-Lambert law and

  is measured via the dry/wet gas meter.

Data Analysis & Thermodynamic Modeling

Raw solubility data must be correlated using semi-empirical density-based models to allow for interpolation and process scale-up.

Model Selection Matrix

Researchers typically employ three core models. Citing the correct model enhances the "Trustworthiness" of your data package.

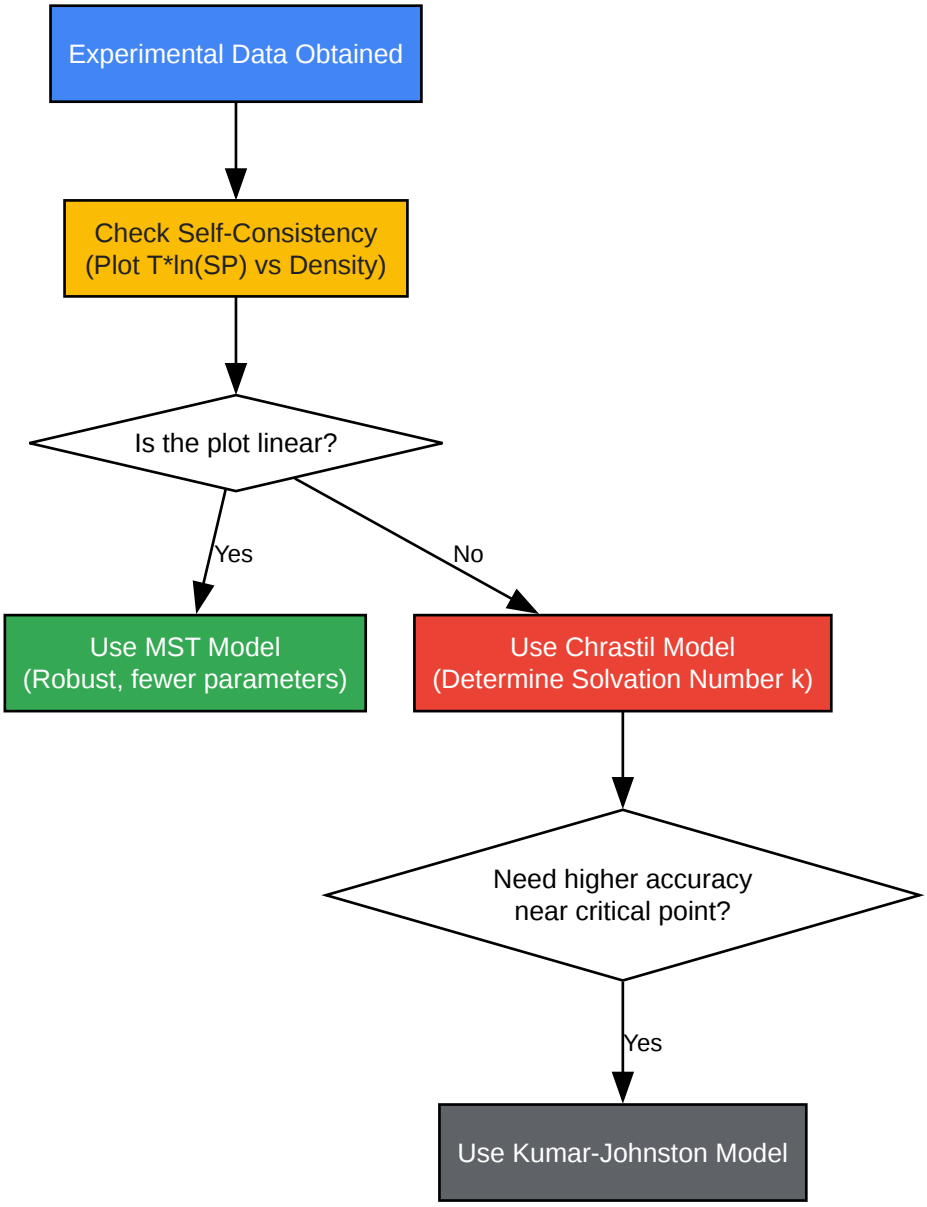
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Model	Equation	Physical Insight	Best Use Case
Chrastil		Relates solubility ( ) to solvent density ( ) and solvation number ( ).	General purpose; industry standard.
Mendez-Santiago-Teja (MST)		Uses a self-consistency check; linearizes data across isotherms.	Checking data consistency; minimizing experimental points.
Kumar-Johnston (K-J)		Adds a density-independent temperature term.	High-precision fitting near the critical region.

Modeling Logic Flow

Use the following logic to determine which model to apply to your DR167 data.

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Figure 2: Decision tree for selecting thermodynamic correlations for solid-fluid equilibrium.

Reference Data & Trends

When validating your experimental setup, compare your results against established literature ranges for Disperse Red 167.

- Solubility Order of Magnitude:

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to

mole fraction.[1][3]

- Temperature Effect:
  - At P < 18 MPa: Solubility decreases as T increases (Density effect dominates).
  - At P > 18 MPa: Solubility increases as T increases (Vapor pressure effect dominates).
- Pressure Effect: Solubility increases monotonically with pressure at constant temperature due to the rapid increase in solvent density.

Key Literature Values (Approximate):

- 333 K / 20 MPa:

  mol/mol
- 393 K / 24 MPa:[4]

  mol/mol

Note: Exact values depend on the specific polymorph of the dye and purity levels.

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